

# A Comparative Guide to the Bond Strength of VBATDT-Containing Dental Primers

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## Compound of Interest

Compound Name: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

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This guide provides an objective comparison of the bonding performance of dental primers containing 6-vinylbenzyl-n-propylamino-1,3,5-triazine-2,4-dithione (VBATDT). The focus is on presenting supporting experimental data on the bond strength of these primers to various dental substrates, primarily metallic alloys and zirconia, due to the current focus of available research. A significant lack of published data on the bond strength of VBATDT-containing primers to enamel and dentin was noted during the compilation of this guide.

## Data Presentation: Quantitative Bond Strength Analysis

The following tables summarize the quantitative data from key studies investigating the shear bond strength (SBS) and microtensile bond strength ( $\mu$ TBS) of VBATDT-containing primers.

Table 1: Shear Bond Strength (SBS) of a 0.5% VBATDT Primer to a Silver-Palladium-Copper-Gold Alloy

| Primer                 | Substrate         | Mean Shear Bond Strength (MPa) $\pm$ SD | Thermocycling                |
|------------------------|-------------------|---|------------------------------|
| 0.5% VBATDT in acetone | Ag-Pd-Cu-Au alloy | 25.1 $\pm$ 3.7                          | 20,000 cycles (4°C and 60°C) |
| No primer (Control)    | Ag-Pd-Cu-Au alloy | Not reported (failure before testing)   | N/A                          |

Data sourced from Yamashita et al. (1994).

Table 2: Microtensile Bond Strength ( $\mu$ TBS) of Experimental Primers Containing VBATDT and MDP to Zirconia

| Primer Composition (in acetone) | Substrate      | Mean Microtensile Bond Strength (MPa) $\pm$ SD (48 hours) | Mean Microtensile Bond Strength (MPa) $\pm$ SD (180 days) |
|---------------------------------|----------------|---|---|
| 0.5% MDP + 0.5% VBATDT          | Y-TZP Zirconia | 13.7 $\pm$ 5.0  | 12.5 $\pm$ 4.2  |
| 1.0% MDP + 0.5% VBATDT          | Y-TZP Zirconia | 12.2 $\pm$ 3.8  | 11.8 $\pm$ 3.5  |
| 0.5% MDP + 1.0% VBATDT          | Y-TZP Zirconia | 11.9 $\pm$ 4.0  | 10.7 $\pm$ 3.1  |
| 1.0% MDP                        | Y-TZP Zirconia | 9.8 $\pm$ 2.9   | 8.9 $\pm$ 2.5   |
| 0.5% VBATDT                     | Y-TZP Zirconia | 0 (Spontaneous debonding)                                 | 0 (Spontaneous debonding)                                 |
| No primer (Control)             | Y-TZP Zirconia | 0 (Spontaneous debonding)                                 | 0 (Spontaneous debonding)                                 |

Data sourced from Aggarwal & De Souza (2018).[1]

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to allow for replication and comparison.

### Shear Bond Strength Testing of a 0.5% VBATDT Primer on a Ag-Pd-Cu-Au Alloy (Yamashita et al., 1994)

- Substrate Preparation:
  - A silver-palladium-copper-gold alloy was cast into cylindrical molds.
  - The bonding surfaces were sandblasted with 50- $\mu$ m alumina particles.
  - The surfaces were then cleaned ultrasonically in acetone for 2 minutes.
- Primer Application:
  - A 0.5% (w/v) solution of VBATDT in acetone was applied to the prepared alloy surfaces.
  - The solvent was evaporated with a gentle stream of air.
- Bonding Procedure:
  - A light-cured opaque resin was applied to the primed surfaces and cured.
  - A veneering composite resin was then bonded to the opaque resin.
- Thermocycling:
  - The bonded specimens were subjected to 20,000 thermal cycles in water between 4°C and 60°C.
- Shear Bond Strength Test:
  - The specimens were mounted in a universal testing machine.

- A shear load was applied at the interface between the alloy and the opaque resin at a crosshead speed of 1 mm/min until failure.

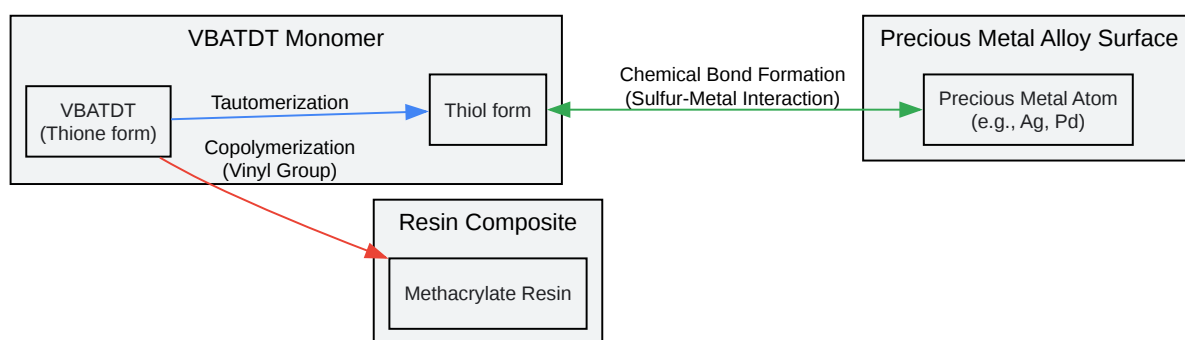
## Microtensile Bond Strength Testing of VBATDT and MDP Primers on Zirconia (Aggarwal & De Souza, 2018)[1]

- Substrate Preparation:
  - Blocks of yttria-stabilized tetragonal zirconia polycrystal (Y-TZP) were sectioned and polished.
  - The surfaces were cleaned in an ultrasonic bath with isopropyl alcohol and distilled water.
- Primer Application:
  - Experimental primers with varying concentrations of VBATDT and 10-methacryloyloxydecyl dihydrogen phosphate (MDP) in acetone were applied to the zirconia surfaces.
  - The solvent was allowed to evaporate for 60 seconds.
- Bonding Procedure:
  - A dual-curing resin cement was applied to the primed zirconia surfaces.
  - A composite resin block was placed on the cement, and the assembly was light-cured.
- Specimen Sectioning:
  - The bonded blocks were sectioned into beams with a cross-sectional area of approximately 1 mm<sup>2</sup>.
- Microtensile Bond Strength Test:
  - The beams were attached to a testing jig in a universal testing machine.
  - A tensile load was applied at a crosshead speed of 0.5 mm/min until fracture occurred.

- Specimens were tested after 48 hours and 180 days of water storage.

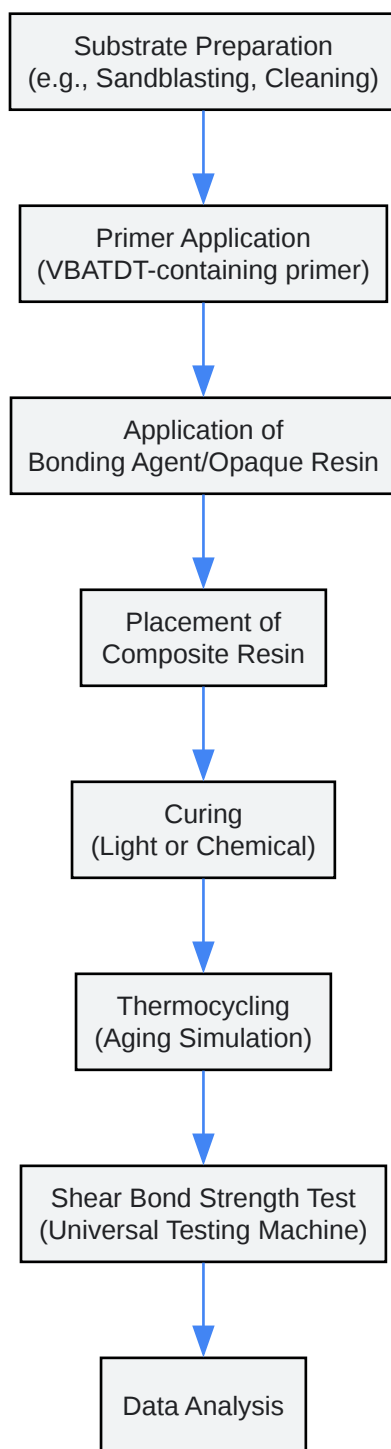
## Visualizations: Mechanisms and Workflows

The following diagrams illustrate the proposed adhesion mechanism of VBATDT and a typical experimental workflow for shear bond strength testing.



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Caption: Proposed adhesion mechanism of VBATDT to precious metal alloys.



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## References

- 1. thejcdp.com [thejcdp.com]
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